

common ragweed resistance cloransulam-methyl mechanism

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Compound Focus: Cloransulam-Methyl

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Core Resistance Mechanism & Quantitative Data

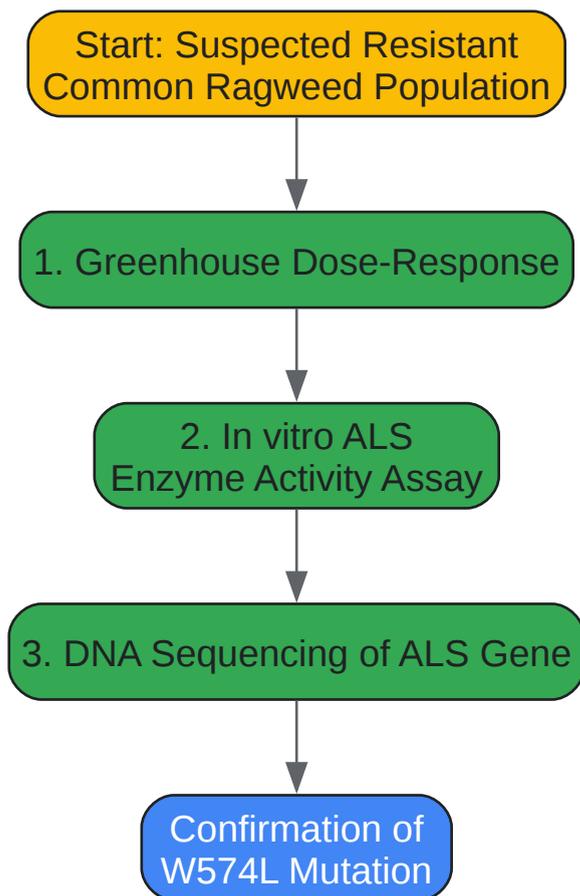
The primary mechanism identified is **Target-Site Resistance (TSR)** due to a specific point mutation in the gene encoding the acetolactate synthase (ALS) enzyme [1] [2].

Aspect	Specification
Target Enzyme	Acetolactate Synthase (ALS), also known as Acetohydroxyacid Synthase (AHAS) [3]
Herbicide Group	ALS inhibitors (HRAC Group 2 / WSSA Group 2) [3]
Resistance Mechanism	Target-Site Resistance (TSR) via an amino acid substitution [1] [2]
Specific Mutation	Tryptophan (W) to Leucine (L) substitution at position 574 of the ALS enzyme [1] [2]
Resistance Level (R/S Ratio*)	>5,000-fold for cloransulam-methyl [1] [2]
Cross-Resistance Profile	4,100-fold for chlorimuron; 110-fold for imazaquin [1] [2]

R/S Ratio: The ratio of the herbicide dose required to inhibit the enzyme from the resistant (R) population compared to the dose for a sensitive (S) population.*

Experimental Workflow for Mechanism Confirmation

For scientists needing to confirm this resistance in their own samples, the following workflow outlines the key experimental approaches, as cited in the literature.



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The workflow above synthesizes the methodologies used across multiple studies [1] [4] [2]. Here are the technical details for each step:

- **Greenhouse Dose-Response:** This bioassay provides the initial phenotypic confirmation. Seeds from suspected resistant (R) and known susceptible (S) populations are grown and treated with increasing rates of **cloransulam-methyl**. Researchers then assess plant survival and measure shoot dry biomass at

21 days after treatment (DAT) to calculate the Resistance Index (RI) [5] [6]. This step is crucial for quantifying the level of resistance in the whole plant.

- **In vitro ALS Enzyme Activity Assay:** This test isolates the ALS enzyme from plant tissue to determine if resistance is target-site based. The enzyme's activity is measured in the presence of different concentrations of **cloransulam-methyl**. A significantly higher herbicide concentration required to inhibit the enzyme activity from the R population (as shown by the high R/S ratio) provides direct biochemical evidence of an altered target site [1] [2].
- **DNA Sequencing of the ALS Gene:** This method identifies the exact genetic change causing the resistance. Specific fragments of the ALS gene are amplified and sequenced from resistant and sensitive plants. Researchers then align the DNA sequences to identify polymorphisms. The identification of a single nucleotide change leading to the **TGG (Tryptophan) to TTG (Leucine) codon change at position 574** provides the molecular-genetic confirmation of the resistance mechanism [1] [4] [2]. Studies note significant variability in ALS alleles, so sequencing multiple plants is recommended [1].

Key Insights for Researchers

- **Significant Cross-Resistance:** The W574L mutation often confers broad-spectrum resistance to other ALS-inhibiting herbicides (Group 2), but the level of cross-resistance can vary significantly between different chemical families, as the data for chlorimuron and imazaquin show [1] [7]. Your screening should include multiple ALS inhibitors.
- **Complex Population Genetics:** Resistant ragweed populations can contain numerous different ALS alleles, with only a subset carrying the resistance mutation. This highlights the importance of analyzing multiple individual plants to understand the population's genetic structure [4].

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References

1. A common ragweed population resistant to cloransulam-methyl [bioone.org]

2. A common ragweed population resistant to cloransulam ... [cambridge.org]
3. Cloransulam-methyl (Ref: XDE 565) - AERU [sitem.herts.ac.uk]
4. Molecular analysis of cloransulam resistance in a ... [cambridge.org]
5. Acetolactate Synthase (ALS) Inhibitor Resistance in Wisconsin ... [ipcm.wisc.edu]
6. Enhanced Herbicide Metabolism and Target-Site Mutations ... [pmc.ncbi.nlm.nih.gov]
7. Herbicide resistance is complex: a global review of cross ... [cambridge.org]

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